

An In-depth Technical Guide to Tetrabutylammonium Hexafluorophosphate for Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tetrabutylammonium hexafluorophosphate*

Cat. No.: *B013445*

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides comprehensive information on **tetrabutylammonium hexafluorophosphate** (TBAPF₆), a widely used quaternary ammonium salt in research, with a focus on its pricing for research quantities, experimental protocols, and applications.

Core Compound Information

Tetrabutylammonium hexafluorophosphate, with the chemical formula C₁₆H₃₆F₆NP, is a white crystalline powder.^[1] It is extensively used as a supporting electrolyte in nonaqueous electrochemistry due to its high solubility in polar organic solvents like acetonitrile and acetone, and its chemical inertness over a wide potential range.^{[1][2]}

Pricing for Research Quantities

The price of **tetrabutylammonium hexafluorophosphate** can vary based on the supplier, purity, and quantity. Below is a summary of pricing from various suppliers for research-grade quantities.

Supplier	Quantity (g)	Purity	Price (USD)
Thermo Fisher Scientific	25	98%	\$62.65 (special offer) / \$73.60
MedChemExpress	25	≥97%	\$25.00
Sigma-Aldrich	5	98%	\$41.20
25	98%	\$81.10	
100	98%	\$222.00	
The Lab Depot	25	-	\$118.20
Biosynth	500	-	\$265.50
1000	-	\$495.60	
AK Scientific	5	-	\$10.00
25	-	\$15.00	
American Custom Chemicals	25	-	\$1083.16
100	-	\$2433.70	
ApolloScientific	25	-	\$32.00
100	-	\$85.00	
Arctom	10	-	\$20.00
25	-	\$38.00	
100	-	\$100.00	
500	-	\$186.00	
Fisher Scientific	25	98%	\$90.00
25	≥99.0%	\$262.00	

Disclaimer: Prices are subject to change and may not include shipping and handling fees. Please refer to the suppliers' websites for the most current pricing.

Experimental Protocols

Detailed methodologies for key experiments involving **tetrabutylammonium hexafluorophosphate** are provided below.

Synthesis of Tetrabutylammonium Hexafluorophosphate

This protocol describes a common method for synthesizing TBAPF₆ via counter ion exchange.
[\[2\]](#)[\[3\]](#)

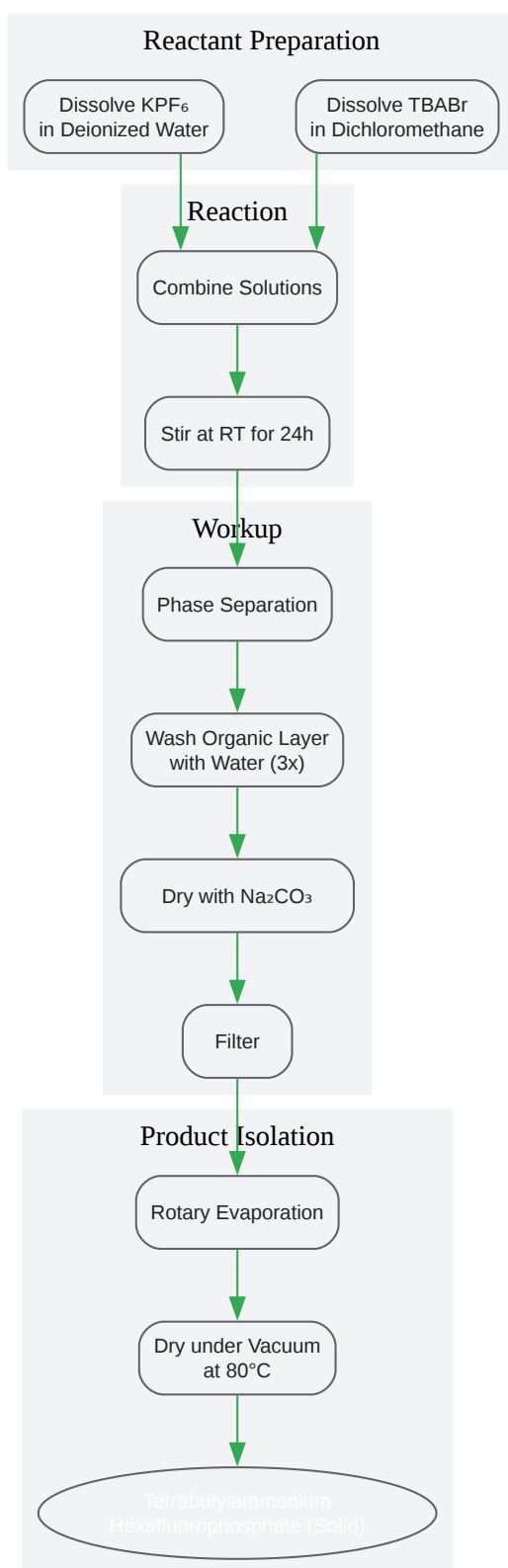
Materials:

- Tetrabutylammonium bromide (TBABr)
- Potassium hexafluorophosphate (KPF₆)[\[4\]](#) or Ammonium hexafluorophosphate (NH₄PF₆)[\[5\]](#)
- Dichloromethane (CH₂Cl₂)[\[4\]](#) or Acetone[\[5\]](#)
- Deionized water
- Anhydrous sodium carbonate (Na₂CO₃) or Anhydrous magnesium sulfate (MgSO₄)
- Rotary evaporator
- Separatory funnel
- Standard glassware

Procedure:

- Dissolution of Reactants:
 - Prepare an aqueous solution of potassium hexafluorophosphate (e.g., 2.055 g in 30 mL of deionized water).[\[4\]](#)
 - Prepare an organic solution of tetrabutylammonium bromide (e.g., 3.601 g in 30 mL of dichloromethane).[\[4\]](#)
- Reaction:

- Combine the aqueous and organic solutions in a flask.
- Stir the biphasic mixture vigorously at room temperature for 24 hours.^[4] During this time, the tetrabutylammonium cation and hexafluorophosphate anion will combine in the organic layer.
- Separation and Washing:
 - Transfer the mixture to a separatory funnel and allow the layers to separate.
 - Collect the organic phase.
 - Wash the organic phase three times with deionized water (e.g., with 10 mL portions).^[4]
- Drying and Filtration:
 - Dry the organic phase over an anhydrous drying agent like sodium carbonate^[4] or magnesium sulfate.
 - Filter the solution to remove the drying agent.
- Isolation of Product:
 - Concentrate the filtrate using a rotary evaporator to obtain a white solid.^[4]
 - Dry the resulting solid under vacuum at an elevated temperature (e.g., 80°C) for 18 hours to yield the final product, **tetrabutylammonium hexafluorophosphate**.^[4]



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **tetrabutylammonium hexafluorophosphate**.

Purification by Recrystallization

For high-purity applications, especially in electrochemistry, TBAPF₆ should be recrystallized.

Materials:

- Crude **tetrabutylammonium hexafluorophosphate**
- Absolute ethanol[6]
- Deionized water (optional)
- Heating mantle or hot plate
- Ice bath
- Buchner funnel and filter paper
- Vacuum flask
- Vacuum oven or drying pistol

Procedure:

- Dissolution:
 - Dissolve the crude TBAPF₆ in a minimal amount of hot absolute ethanol.
- Crystallization:
 - Allow the solution to cool slowly to room temperature.
 - For enhanced precipitation, cool the solution further in an ice bath.
- Isolation:
 - Collect the crystals by vacuum filtration using a Buchner funnel.
 - Wash the crystals with a small amount of cold ethanol.

- Drying:
 - Dry the purified crystals under vacuum for an extended period (e.g., 48 hours) at an elevated temperature (e.g., 100°C) to remove any residual solvent.[5]



[Click to download full resolution via product page](#)

Caption: Workflow for the purification of TBAPF₆ by recrystallization.

Use as a Supporting Electrolyte in Cyclic Voltammetry

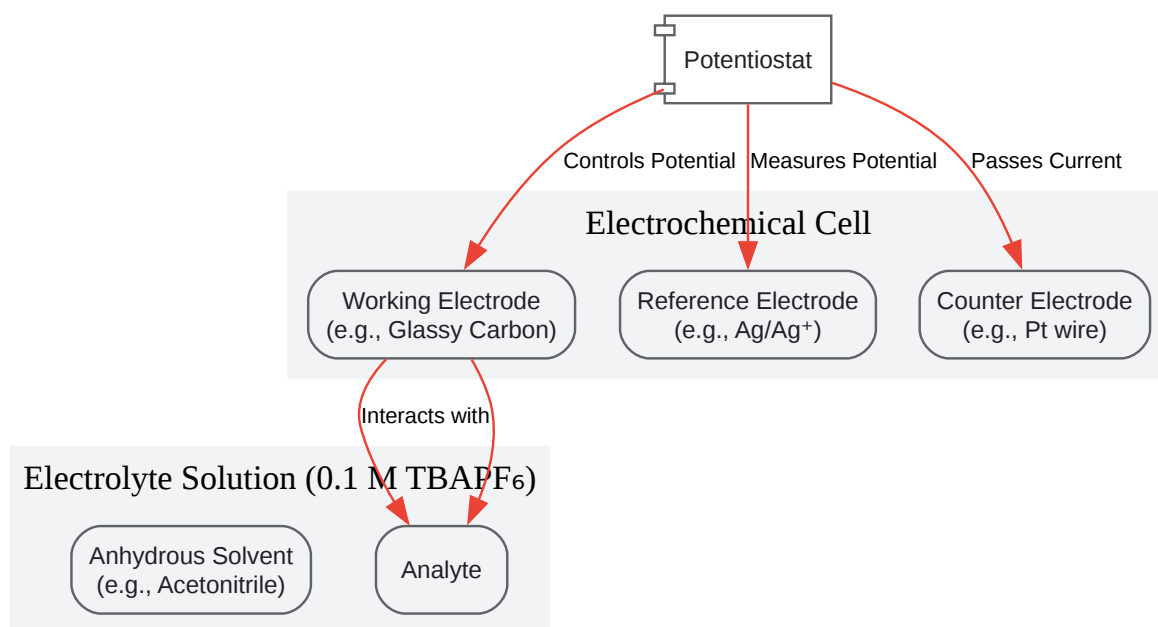
TBAPF₆ is a standard supporting electrolyte for non-aqueous cyclic voltammetry (CV) experiments.[2]

Materials and Equipment:

- Purified **tetrabutylammonium hexafluorophosphate**
- Anhydrous, high-purity solvent (e.g., acetonitrile, dimethylformamide)
- Analyte of interest
- Potentiostat
- Electrochemical cell
- Working electrode (e.g., glassy carbon, platinum)
- Reference electrode (e.g., Ag/Ag⁺)
- Counter electrode (e.g., platinum wire)
- Inert gas (e.g., argon or nitrogen) for deoxygenation

Procedure:

- Electrolyte Preparation:
 - Prepare a stock solution of the supporting electrolyte by dissolving TBAPF₆ in the chosen anhydrous solvent to a typical concentration of 0.1 M.[\[2\]](#)[\[7\]](#)[\[8\]](#)
- Cell Assembly:
 - Assemble the three-electrode cell. The working electrode should be polished and cleaned before use.
 - Add the electrolyte solution to the cell.
- Deoxygenation:
 - Purge the electrolyte solution with an inert gas for 15-20 minutes to remove dissolved oxygen, which can interfere with electrochemical measurements. Maintain an inert atmosphere over the solution during the experiment.
- Background Scan:
 - Perform a CV scan of the electrolyte solution alone to establish the background current and the potential window.
- Analyte Addition and Measurement:
 - Add the analyte of interest to the cell to achieve the desired concentration (typically in the millimolar range).
 - Run the cyclic voltammogram over the desired potential range.



[Click to download full resolution via product page](#)

Caption: Logical diagram of a three-electrode setup for cyclic voltammetry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tetrabutylammonium hexafluorophosphate - Wikipedia [en.wikipedia.org]
- 2. Tetrabutylammonium Hexafluorophosphate|Electrolyte [benchchem.com]
- 3. nbinno.com [nbinno.com]
- 4. Tetrabutylammonium hexafluorophosphate synthesis - chemicalbook [chemicalbook.com]
- 5. basinc.com [basinc.com]
- 6. rsc.org [rsc.org]
- 7. rsc.org [rsc.org]

- 8. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
- To cite this document: BenchChem. [An In-depth Technical Guide to Tetrabutylammonium Hexafluorophosphate for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b013445#tetrabutylammonium-hexafluorophosphate-price-for-research-quantities>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com